

Safe Disposal of 11-Oxoisomogroside V: A Procedural Guide

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Compound of Interest

Compound Name: 11-Oxoisomogroside V

Cat. No.: B12378049

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This document provides essential safety and logistical information for the proper disposal of **11-Oxoisomogroside V**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with regulatory standards.

I. Quantitative Data

The fundamental properties of **11-Oxoisomogroside V** are summarized below.

Property	Value
Chemical Formula	C60H100O29
Molecular Weight	1285.42 g/mol
CAS Number	126105-11-1
Hazard Classification	Not classified as a hazardous substance or mixture.[1]

II. Experimental Protocol: Disposal of 11-Oxoisomogroside V

While **11-Oxoisomogroside V** is not classified as a hazardous substance, proper disposal procedures should be followed in a laboratory setting.[1] The primary directive is to dispose of

the substance and any contaminated packaging in accordance with all applicable country, federal, state, and local regulations.^[1]

Materials:

- Waste **11-Oxoisomogroside V** (solid or in solution)
- Appropriate waste containers (clearly labeled)
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses
- Spill containment materials

Procedure:

- Regulatory Assessment:
 - Identify and review the specific disposal regulations mandated by your institution, as well as local, state, and federal authorities.
 - Contact your institution's Environmental Health and Safety (EHS) department to confirm the appropriate waste stream for non-hazardous chemical compounds.
- Waste Segregation:
 - Do not mix **11-Oxoisomogroside V** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
 - If the compound is in a solvent, the disposal method will be dictated by the hazards of the solvent.
- Packaging and Labeling:
 - Place solid **11-Oxoisomogroside V** waste in a designated, sealed, and clearly labeled waste container.
 - For solutions, use a compatible, leak-proof container.

- The label should clearly state "Waste **11-Oxoisomogroside V**" and include the quantity. If in solution, also indicate the solvent and concentration.
- Storage:
 - Store the waste container in a designated waste accumulation area within the laboratory.
 - Ensure the storage area is secure and away from general laboratory traffic.
- Disposal Request:
 - Follow your institution's established procedure for chemical waste pickup. This typically involves submitting a request to the EHS department.
 - Provide accurate information on the waste composition and quantity as required.
- Contaminated Materials:
 - Dispose of any materials, such as gloves, weighing paper, or pipette tips, that are contaminated with **11-Oxoisomogroside V** in accordance with your institution's guidelines for non-hazardous solid waste.^[1]

III. Visualization of Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **11-Oxoisomogroside V**.

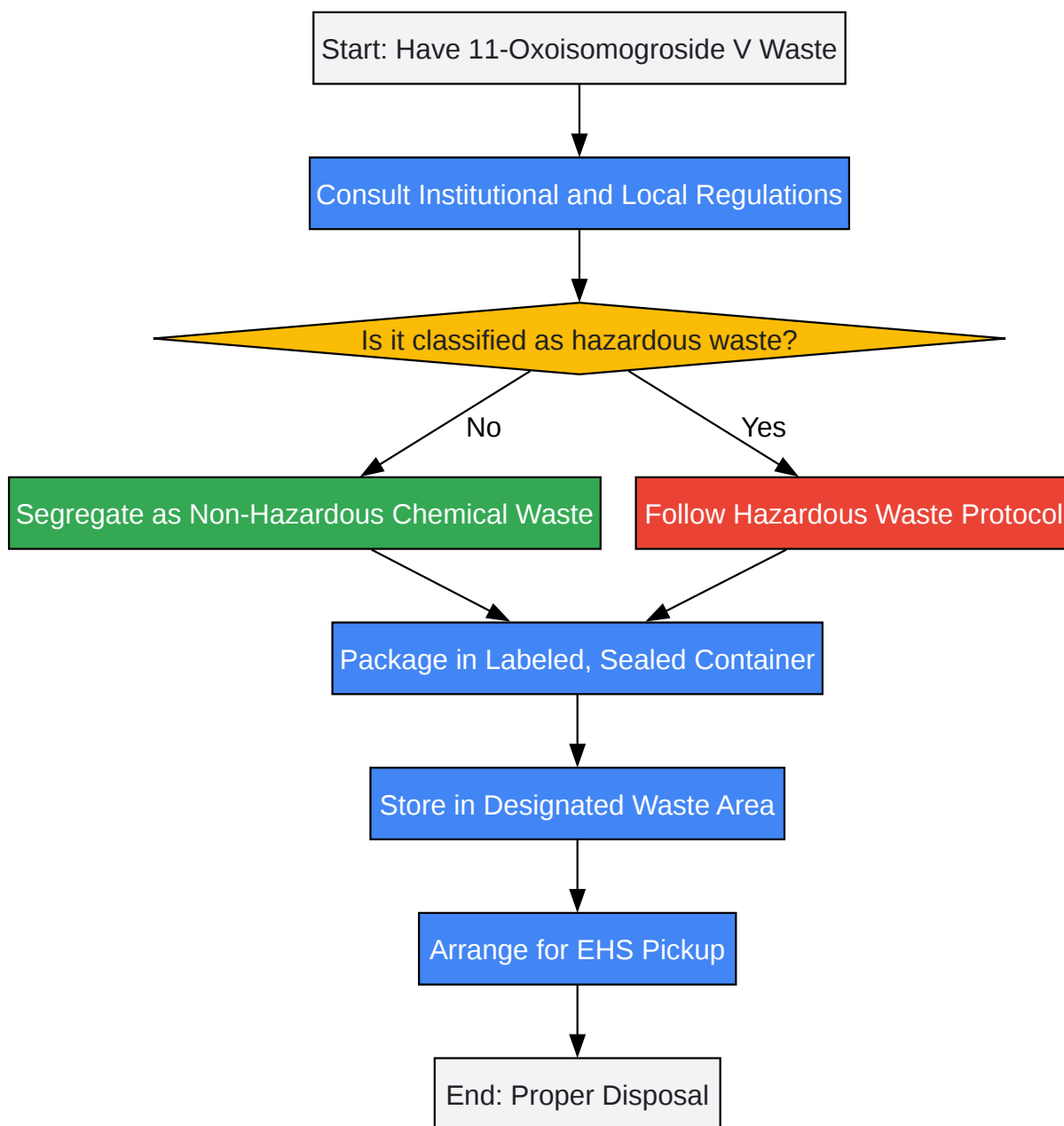


Figure 1. Disposal Workflow for 11-Oxoisomogroside V

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **11-Oxoisomogroside V**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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